Introduction: The Role of Sodium Pyruvate-2-^{13}C in Modern Research

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Compound of Interest

Compound Name:	*Sodium pyruvate-2-13C*
CAS No.:	*87976-70-3*
Cat. No.:	*B119257*

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Sodium pyruvate-2-^{13}C is a non-radioactive, stable isotope-labeled compound pivotal to advancements in metabolic research.[1] As the sodium salt of pyruvic acid, it is a key intermediate in cellular metabolism, directly participating in fundamental energy pathways such as the Krebs cycle.[2] The incorporation of a heavy carbon isotope (^{13}C) at the second carbon position transforms this metabolite into a powerful tracer. This labeling allows researchers to track the metabolic fate of pyruvate through complex biochemical networks using analytical techniques like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[3][4][5]

Unlike its radiolabeled counterparts (e.g., containing ^{14}C), Sodium pyruvate-2-^{13}C is stable and does not emit ionizing radiation, significantly simplifying handling, storage, and disposal procedures.[6][7] Its application is crucial in fields ranging from drug development to fundamental biology, particularly in studies involving hyperpolarization for enhanced Magnetic Resonance Imaging and Spectroscopy (MRI/MRS) sensitivity.[8][9][10] This guide provides a comprehensive framework for the safe handling, storage, experimental application, and disposal of Sodium pyruvate-2-^{13}C, ensuring both personnel safety and data integrity.

Hazard Identification and Risk Assessment

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While Sodium pyruvate-2-^{13}C is not radioactive, it is a chemical substance that requires careful handling. The primary hazards are associated with its physical form as a powder and its chemical properties.

GHS Hazard Classification: Based on available Safety Data Sheets (SDS), Sodium Pyruvate is classified with the following hazards:

- H315: Causes skin irritation.[11]
- H319: Causes serious eye irritation.[11][12]
- H335: May cause respiratory irritation.[11]
- H317: May cause an allergic skin reaction.[12][13]

These classifications mandate the use of appropriate personal protective equipment and engineering controls to minimize exposure. The causality is straightforward: as a fine powder, the substance can become airborne and be inhaled, while direct contact can irritate sensitive tissues like the eyes and skin.

Hazard Statement	GHS Classification	Potential Effect	Source
H315	Skin Irritant (Category 2)	Causes redness, itching, or inflammation upon skin contact.	[11]
H319	Eye Irritant (Category 2A)	Causes serious irritation, redness, and pain upon eye contact.	[11][12][13]
H335	STOT SE (Category 3)	May cause irritation to the respiratory tract if inhaled.	[11]
H317	Skin Sensitizer (Category 1)	May cause an allergic skin reaction upon repeated contact.	[12][13]

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Prerequisite Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is fundamental to maintaining the chemical integrity of Sodium pyruvate-2-^{13}C and ensuring laboratory safety.

Personal Protective Equipment (PPE)

The selection of PPE is directly dictated by the risk assessment. The goal is to create a barrier between the researcher and the chemical.

- Hand Protection: Wear protective gloves resistant to the product, such as nitrile rubber gloves.[12] Gloves must be inspected before use and disposed of properly after handling.
- Eye Protection: Safety goggles or a face shield are mandatory to prevent eye contact with the powder.[12][14]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[14] Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.[12][15]

Engineering Controls

Engineering controls are the primary line of defense in minimizing inhalation exposure.

- Ventilation: Use the compound only in a well-ventilated area.[11][15] For procedures that may generate dust, such as weighing, a chemical fume hood or a ventilated balance enclosure is strongly recommended. This is crucial to prevent the powder from becoming airborne and causing respiratory irritation.[16]

Storage and Stability

Proper storage is critical for maintaining the isotopic and chemical purity of the compound. Degradation can compromise experimental results.

- Temperature and Conditions: The compound should be stored in a cool, dry, and well-ventilated place.[16][17] Specific supplier recommendations often mandate refrigeration.[3]

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- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[16][18]
- Light Sensitivity: Protect the compound from light, which can accelerate the degradation of organic molecules.[3][14]

Parameter	Recommended Condition	Rationale	Source
Storage Temperature	+2°C to +8°C (Refrigerated)	To minimize degradation and maintain long-term stability.	[3]
Atmosphere	Store in a dry place.	The compound can be hygroscopic; moisture can affect stability and weighing accuracy.	[18]
Light Exposure	Protect from light.	To prevent potential photodegradation.	[3][14]
Container	Tightly-closed original container.	To prevent contamination and moisture ingress.	[16][18]

Spill and Exposure Procedures

In the event of a spill or accidental exposure, a swift and correct response is essential.

- Spill Cleanup: For a dry spill, prevent further dust generation. Carefully sweep or vacuum the material into a suitable, labeled container for disposal.[16][18] Avoid breathing the dust.[11]
- In case of Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[11][15] Remove contact lenses if present and easy to do, and continue rinsing.[11] Seek medical attention if irritation persists.[15]
- In case of Skin Contact: Wash the affected area with plenty of soap and water.[11][15] If skin irritation or a rash occurs, seek medical advice.[15]

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- In case of Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[11][15] Call a poison center or doctor if you feel unwell.[11]

Experimental Workflow: From Bench to Assay

The utility of ^{13}C-labeled compounds is entirely dependent on the precision of the experimental protocol. This section outlines a validated workflow for preparing and using Sodium pyruvate-2-^{13}C in a common application: cell culture-based metabolic flux analysis.

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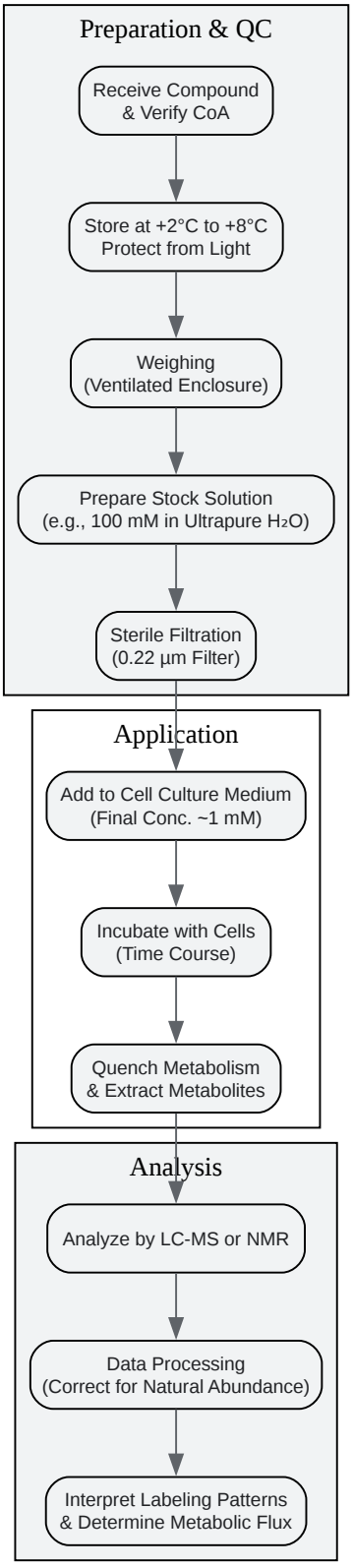

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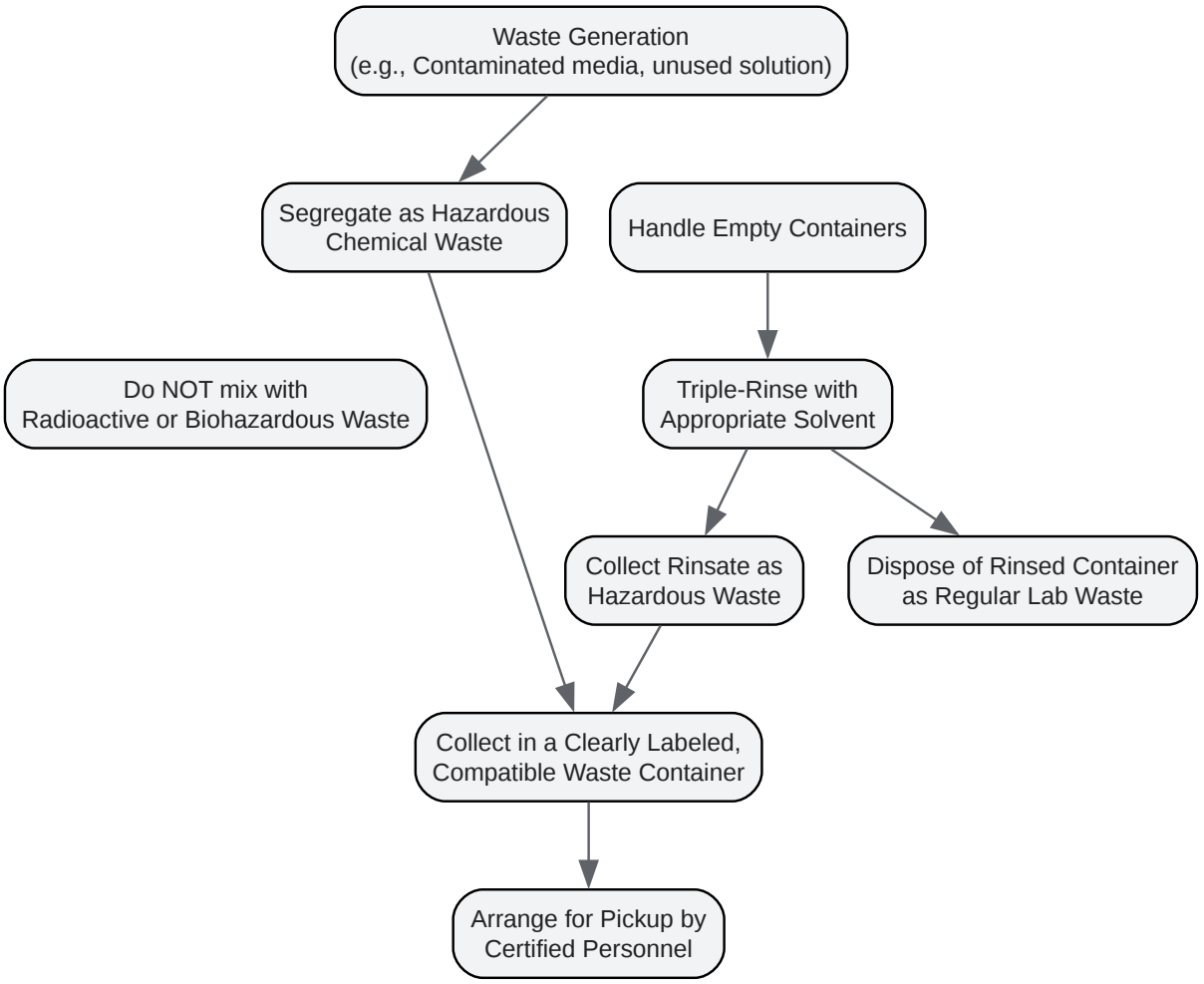

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